

In-Depth Technical Guide: 2,4-Dichlorophenyl Isothiocyanate (CAS 6590-96-1)

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Compound of Interest

Compound Name: 2,4-Dichlorophenyl isothiocyanate

CAS No.: 6590-96-1

Cat. No.: B1360078

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **2,4-Dichlorophenyl isothiocyanate** (CAS No. 6590-96-1), a molecule of significant interest in the fields of medicinal chemistry and drug development. This document details its chemical and physical properties, provides established synthesis protocols, and explores its biological activities, with a particular focus on its role as a glutamate receptor antagonist and its potential as an anti-cancer agent. The information presented herein is intended to serve as a valuable resource for researchers and scientists engaged in the discovery and development of novel therapeutics.

Chemical Information

2,4-Dichlorophenyl isothiocyanate is an organosulfur compound characterized by a dichlorinated phenyl ring attached to an isothiocyanate functional group.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,4-Dichlorophenyl isothiocyanate** is presented in Table 1. This data is crucial for its handling, storage, and application in experimental settings.

Property	Value	Unit	Source
Molecular Formula	C ₇ H ₃ Cl ₂ NS	-	[1][2]
Molecular Weight	204.08	g/mol	[1][2]
CAS Number	6590-96-1	-	[1][2]
Appearance	White to cream or brown/yellow crystals or powder	-	
Melting Point	35-42	°C	
Boiling Point	139-142	°C at 13 Torr	
Flash Point	40	°C	[1]
Density	1.41	g/mL at 25 °C	
Solubility	Insoluble in water; Soluble in organic solvents.	-	
InChI Key	WVBNZZHGECFCSH -UHFFFAOYSA-N	-	
Canonical SMILES	C1=CC(=C(C=C1Cl)C I)N=C=S	-	[1]

Synthesis

The synthesis of **2,4-Dichlorophenyl isothiocyanate** typically proceeds via the reaction of 2,4-dichloroaniline with a thiocarbonylating agent. Several methods for the synthesis of isothiocyanates from primary amines have been reported, with the use of carbon disulfide or thiophosgene being common.[1][3]

Experimental Protocol: Synthesis from 2,4-Dichloroaniline

This protocol is adapted from general procedures for the synthesis of aryl isothiocyanates.

Materials:

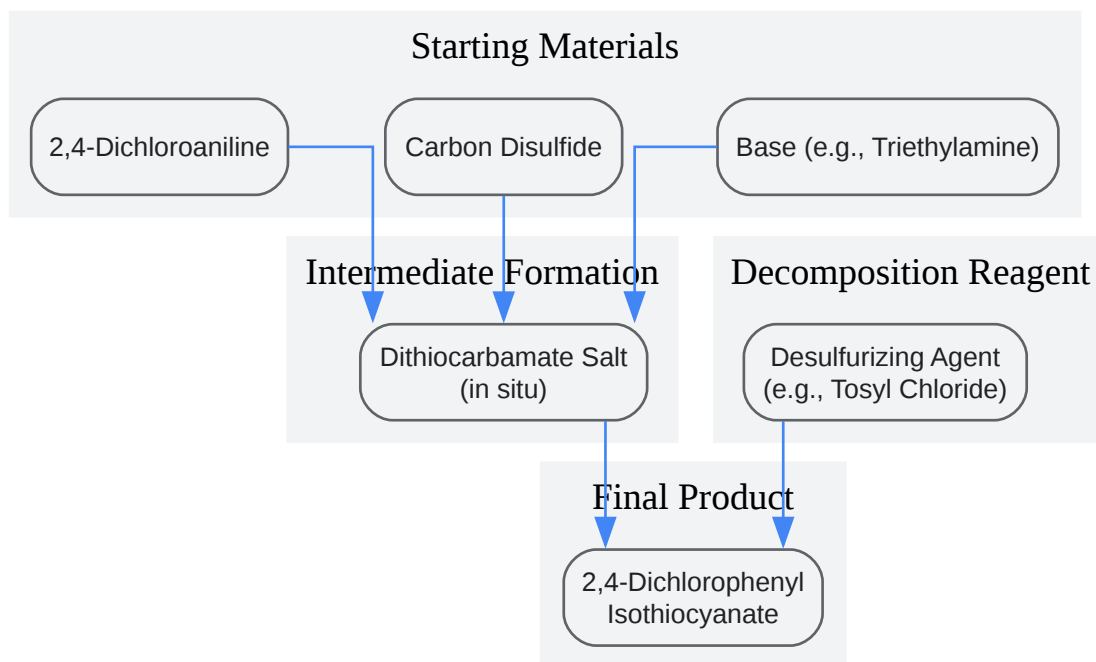
- 2,4-Dichloroaniline
- Carbon disulfide (CS₂)
- Triethylamine (Et₃N) or another suitable base
- Tosyl chloride (TsCl) or another desulfurizing agent
- Dichloromethane (CH₂Cl₂) or another suitable solvent
- Sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a round-bottom flask, dissolve 2,4-dichloroaniline (1 equivalent) and triethylamine (2 equivalents) in dichloromethane.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add carbon disulfide (1.2 equivalents) dropwise to the stirred solution.
- Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 2-4 hours. The formation of the dithiocarbamate salt can be monitored by thin-layer chromatography (TLC).
- Once the dithiocarbamate formation is complete, cool the reaction mixture back to 0 °C.

- Add tosyl chloride (1.1 equivalents) portion-wise to the reaction mixture.
- Stir the reaction at room temperature until the decomposition of the dithiocarbamate salt to the isothiocyanate is complete (monitor by TLC).
- Quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel or by vacuum distillation to yield **2,4-Dichlorophenyl isothiocyanate**.

Logical Workflow for Synthesis:



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Synthesis of **2,4-Dichlorophenyl Isothiocyanate**.

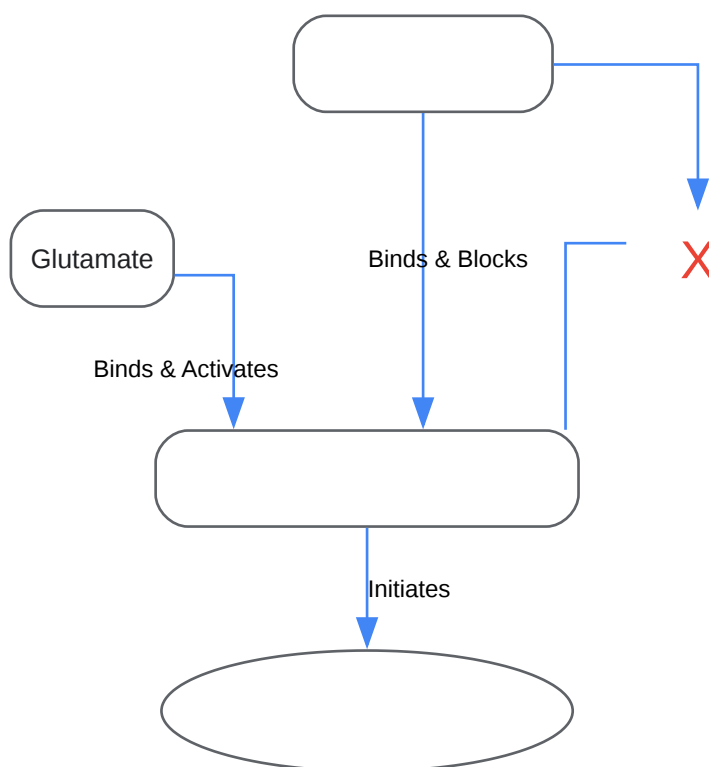
Biological Activity and Mechanism of Action

2,4-Dichlorophenyl isothiocyanate has demonstrated notable biological activity, primarily as a glutamate receptor antagonist and as a potential anti-cancer agent. Isothiocyanates, as a class of compounds, are known to exert their biological effects through various mechanisms, including the modulation of detoxification enzymes, induction of apoptosis, and interference with inflammatory pathways.[4]

Glutamate Receptor Antagonism

2,4-Dichlorophenyl isothiocyanate has been identified as a benzimidazole derivative that binds to the $\alpha 1$ subunit of the glutamate receptor.[1] This binding event antagonizes the receptor, preventing its activation by glutamate. The blockade of glutamate signaling can have significant implications in neurological disorders characterized by excitotoxicity and in the proliferation of certain cancer cells that are dependent on glutamate signaling.

Signaling Pathway of Glutamate Receptor Antagonism:



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Antagonism of the Glutamate Receptor by **2,4-Dichlorophenyl Isothiocyanate**.

Anti-Cancer Activity

The anti-proliferative effects of **2,4-Dichlorophenyl isothiocyanate** have been observed in human cancer cell lines.[1] Its mechanism of action in cancer is multifaceted and is attributed to its ability to:

- **Inhibit Tumor Cell Proliferation:** By blocking glutamate receptors, it can halt the growth of tumors that rely on this signaling pathway.[1]
- **Inhibit Angiogenesis:** It has been shown to inhibit the production of Vascular Endothelial Growth Factor (VEGF), a key signaling protein that promotes the formation of new blood vessels that supply tumors with nutrients.[1]
- **Induce Apoptosis:** Like other isothiocyanates, it is likely to induce programmed cell death in cancer cells.

Experimental Protocols for Biological Assays

The following are general protocols that can be adapted to study the biological activity of **2,4-Dichlorophenyl isothiocyanate**.

Cell Proliferation Assay (MTT Assay)

This protocol is a standard colorimetric assay for assessing cell viability.

Materials:

- Cancer cell line of interest (e.g., MDA-MB-231)
- Complete cell culture medium
- 96-well plates
- **2,4-Dichlorophenyl isothiocyanate** (dissolved in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)

- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Prepare serial dilutions of **2,4-Dichlorophenyl isothiocyanate** in complete culture medium.
- Remove the old medium from the wells and add 100 μ L of the medium containing different concentrations of the test compound. Include a vehicle control (DMSO) and a no-cell control (medium only).
- Incubate the plate for 24-72 hours at 37 °C in a humidified atmosphere with 5% CO₂.
- Add 10 μ L of MTT solution to each well and incubate for an additional 2-4 hours.
- Add 100 μ L of solubilization buffer to each well and mix thoroughly to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control.

VEGF Inhibition Assay (ELISA)

This protocol can be used to quantify the effect of **2,4-Dichlorophenyl isothiocyanate** on VEGF secretion from cancer cells.

Materials:

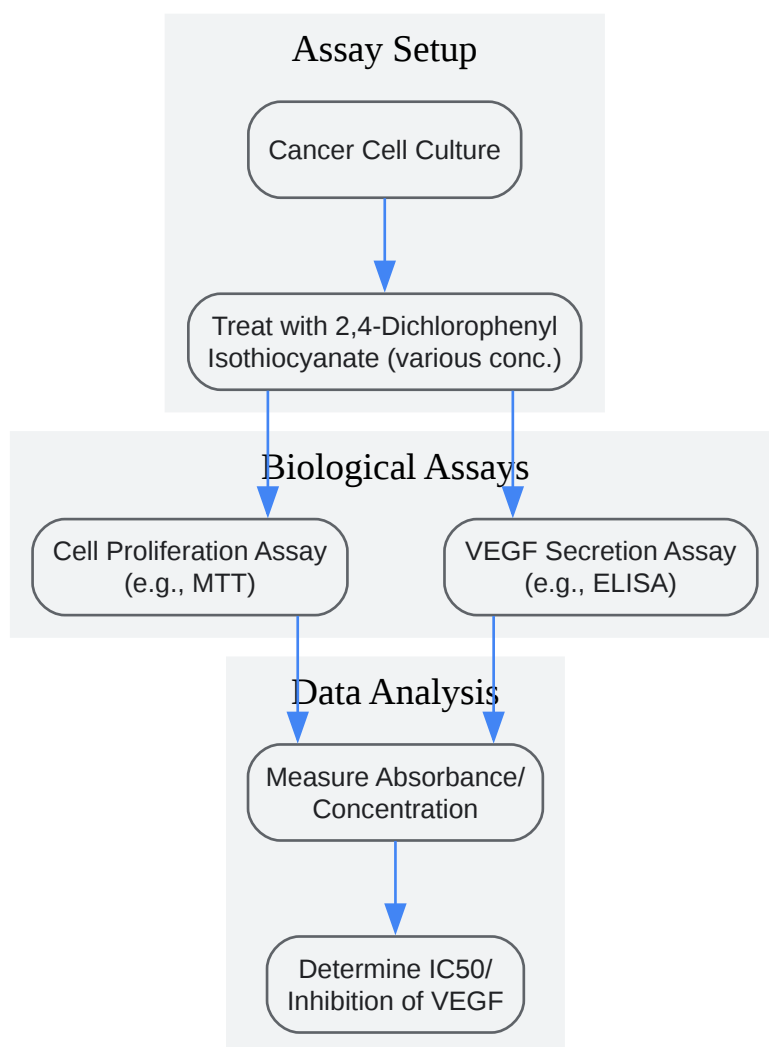
- Cancer cell line known to secrete VEGF
- Complete cell culture medium
- 24-well plates
- **2,4-Dichlorophenyl isothiocyanate** (dissolved in DMSO)

- Human VEGF ELISA kit
- Microplate reader

Procedure:

- Seed cells in a 24-well plate and allow them to reach 70-80% confluency.
- Treat the cells with various concentrations of **2,4-Dichlorophenyl isothiocyanate** for 24-48 hours.
- Collect the cell culture supernatant and centrifuge to remove any cellular debris.
- Perform the VEGF ELISA on the collected supernatants according to the manufacturer's instructions.
- Measure the absorbance and determine the concentration of VEGF in each sample using the standard curve.
- Analyze the dose-dependent effect of **2,4-Dichlorophenyl isothiocyanate** on VEGF secretion.

Experimental Workflow for Biological Assays:



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Workflow for In Vitro Biological Evaluation.

Safety and Handling

2,4-Dichlorophenyl isothiocyanate is a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed, toxic in contact with skin, and causes severe skin burns and eye damage. It is also suspected of causing cancer.

Recommended Personal Protective Equipment (PPE):

- Chemical-resistant gloves

- Safety goggles or face shield
- Lab coat
- Use in a well-ventilated area or with a fume hood.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2,4-Dichlorophenyl isothiocyanate (CAS 6590-96-1) is a versatile chemical intermediate with significant potential in drug discovery and development. Its activity as a glutamate receptor antagonist and its anti-cancer properties make it a compelling molecule for further investigation. This technical guide provides a foundational understanding of its properties, synthesis, and biological activities, and offers a starting point for researchers interested in exploring its therapeutic applications.

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